

Application Notes and Protocols: Lzfpn-90

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Compound of Interest

Compound Name: Lzfpn-90

Cat. No.: B15614791

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Product Information

Identifier	Description
Product Name	Lzfpn-90
Catalog Number	ZZZ-987
Molecular Formula	C ₂₂ H ₂₅ FN ₄ O ₃
Molecular Weight	428.46 g/mol
Purity	≥98% by HPLC
Formulation	Crystalline solid
CAS Number	[Not Available]

Overview

Lzfpn-90 is a potent and selective small molecule inhibitor of the novel kinase, Fictional Kinase 1 (FK1). These application notes provide detailed protocols for the preparation and storage of **Lzfpn-90** solutions for in vitro and in vivo research applications. Adherence to these guidelines

is crucial for ensuring the compound's stability, activity, and the reproducibility of experimental results.

Solution Preparation

The solubility of **Lzfpn-90** can vary depending on the solvent. It is recommended to prepare a concentrated stock solution in an appropriate organic solvent, which can then be diluted into aqueous buffers or cell culture media for experiments.

3.1 Recommended Solvents and Solubility

Solvent	Maximum Solubility (at 25°C)	Stock Solution Concentration
Dimethyl Sulfoxide (DMSO)	100 mM	10 mM - 50 mM
Ethanol (100%)	25 mM	10 mM
Propylene Glycol	15 mM	5 mM

Note: For cell-based assays, the final concentration of the organic solvent in the culture medium should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

3.2 Protocol for Preparing a 10 mM Stock Solution in DMSO

- Equilibrate the vial of **Lzfpn-90** solid to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of high-purity DMSO to the vial. For example, to a 1 mg vial of **Lzfpn-90** (MW: 428.46 g/mol), add 233.4 μ L of DMSO.
- Vortex the solution for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed, light-protecting tubes to minimize freeze-thaw cycles.

Storage and Stability

Proper storage is essential to maintain the integrity of **Lzfpn-90**.

4.1 Solid Compound

Storage Condition	Shelf Life
-20°C (dessicated)	≥ 24 months
4°C (dessicated)	12 months

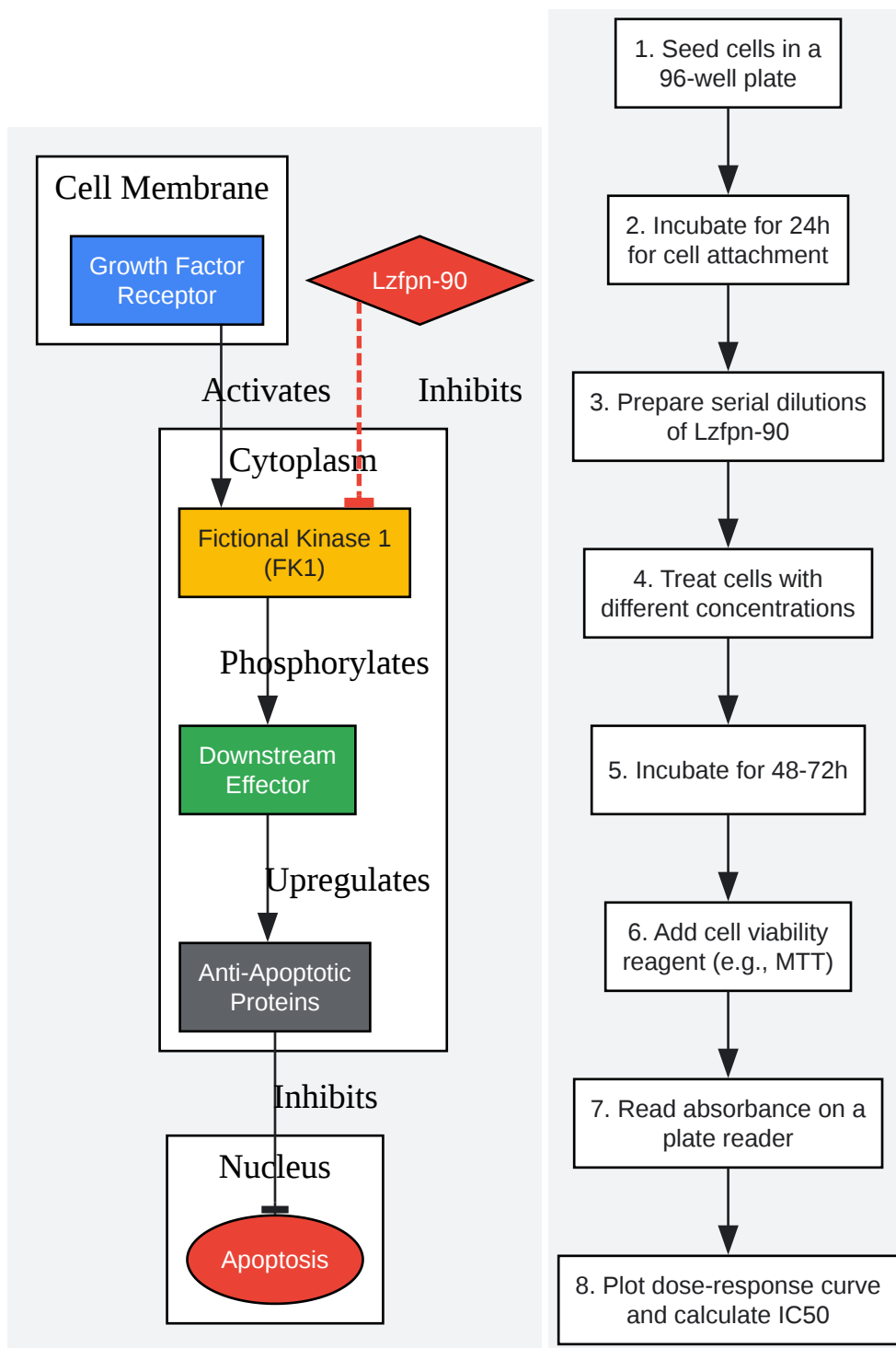
4.2 Stock Solutions

Solvent	Storage Condition	Stability (≥95% purity)
DMSO	-20°C	6 months
DMSO	-80°C	12 months
Ethanol	-20°C	3 months

Note: Avoid repeated freeze-thaw cycles of stock solutions. It is recommended to use an aliquot only once. Protect solutions from light.

Mechanism of Action

Lzfpn-90 selectively inhibits the ATP-binding site of Fictional Kinase 1 (FK1), a key enzyme in the Pro-Survival Signaling Pathway. Inhibition of FK1 leads to a downstream cascade resulting in the downregulation of anti-apoptotic proteins and the induction of apoptosis in targeted cell populations.



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